

An In-depth Technical Guide to the Physicochemical Properties of 3-Isomangostin

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Compound of Interest

Compound Name: 3-Isomangostin

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Isomangostin** is a natural xanthone found in the pericarp of the mangosteen fruit (*Garcinia mangostana*).^{[1][2][3]} As a member of the xanthone family, it shares a characteristic tricyclic structure and has garnered significant interest within the scientific community for its diverse biological activities.^[4] This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Isomangostin**, detailed experimental protocols for their determination, and visualizations of relevant biological pathways and analytical workflows. This information is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery and development.

Physicochemical Data of 3-Isomangostin

The fundamental physicochemical properties of **3-Isomangostin** are summarized in the tables below. These parameters are critical for understanding its behavior in biological systems and for the design of effective delivery systems.

Table 1: General and Structural Properties

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₆ O ₆	[1][5][6]
Molecular Weight	410.46 g/mol	[1][2][5][6]
IUPAC Name	5,9-dihydroxy-8-methoxy-2,2-dimethyl-7-(3-methylbut-2-enyl)-3,4-dihydropyrano[3,2-b]xanthen-6-one	[1]
CAS Number	19275-46-8	[1][2][4][5]
Physical Description	Yellow powder	[2][7]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	4	[1]

Table 2: Thermodynamic and Solubility Properties

Property	Value	Source
Melting Point	155 - 160 °C	[1]
Boiling Point (Predicted)	615.9 ± 55.0 °C	[6]
Water Solubility	Practically insoluble	[8]
Solubility in Organic Solvents	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	[2][4]
pKa (Predicted)	7.04 ± 0.40	[6]
logP (XLogP3-AA)	5.7	[1]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. The following sections describe common experimental protocols for the determination of key physicochemical properties of xanthenes like **3-Isomangostin**.

Determination of Melting Point

The melting point of a solid crystalline substance is a key indicator of its purity. A common method for its determination is using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered, dry **3-Isomangostin** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Solubility Determination

The solubility of **3-Isomangostin** in various solvents can be quantitatively determined using methods like the shake-flask method followed by quantification.

- **Sample Preparation:** An excess amount of **3-Isomangostin** is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed vial.
- **Equilibration:** The vials are agitated in a constant temperature water bath or shaker for a prolonged period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Separation and Quantification:** The saturated solution is filtered to remove any undissolved solid. The concentration of **3-Isomangostin** in the filtrate is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve prepared with known concentrations of **3-Isomangostin** is used for quantification.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

HPLC is a primary analytical technique for assessing the purity and quantifying the amount of **3-Isomangostin** in a sample.

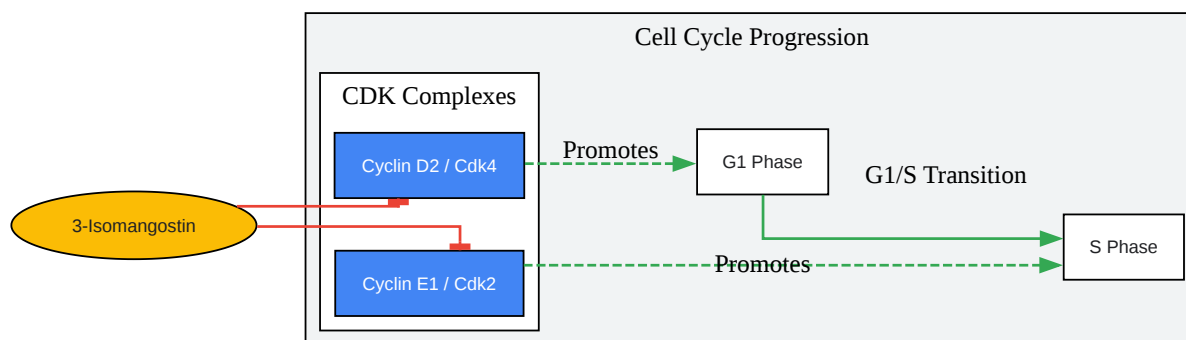
- **Chromatographic System:** A standard HPLC system equipped with a C18 reversed-phase column is typically used.
- **Mobile Phase:** A gradient elution is often employed, starting with a higher proportion of an aqueous solvent (e.g., water with 0.1% formic acid) and gradually increasing the proportion of an organic solvent (e.g., acetonitrile or methanol).
- **Sample Injection:** A solution of **3-Isomangostin** in a suitable solvent (e.g., methanol) is injected into the system.
- **Detection:** A UV-Vis detector is used to monitor the eluent at a wavelength where **3-Isomangostin** exhibits strong absorbance (e.g., 245 nm, 316 nm, or 350 nm).
- **Data Analysis:** The retention time is used for identification, and the peak area is proportional to the concentration, which is used for quantification against a standard curve.

Biological Activity and Signaling Pathways

3-Isomangostin has been shown to interact with several biological targets and signaling pathways, contributing to its pharmacological effects. One of the notable activities is its role as an inhibitor of enzymes involved in cell cycle progression and metabolic regulation.

Inhibition of Cyclin-Dependent Kinases (CDKs)

3-Isomangostin has been identified as an inhibitor of cyclin D2/Cdk4 and cyclin E1/Cdk2.^[4] These kinases are crucial for the progression of the cell cycle, and their inhibition can lead to cell cycle arrest and a reduction in cell viability, particularly in cancer cells.^[4]

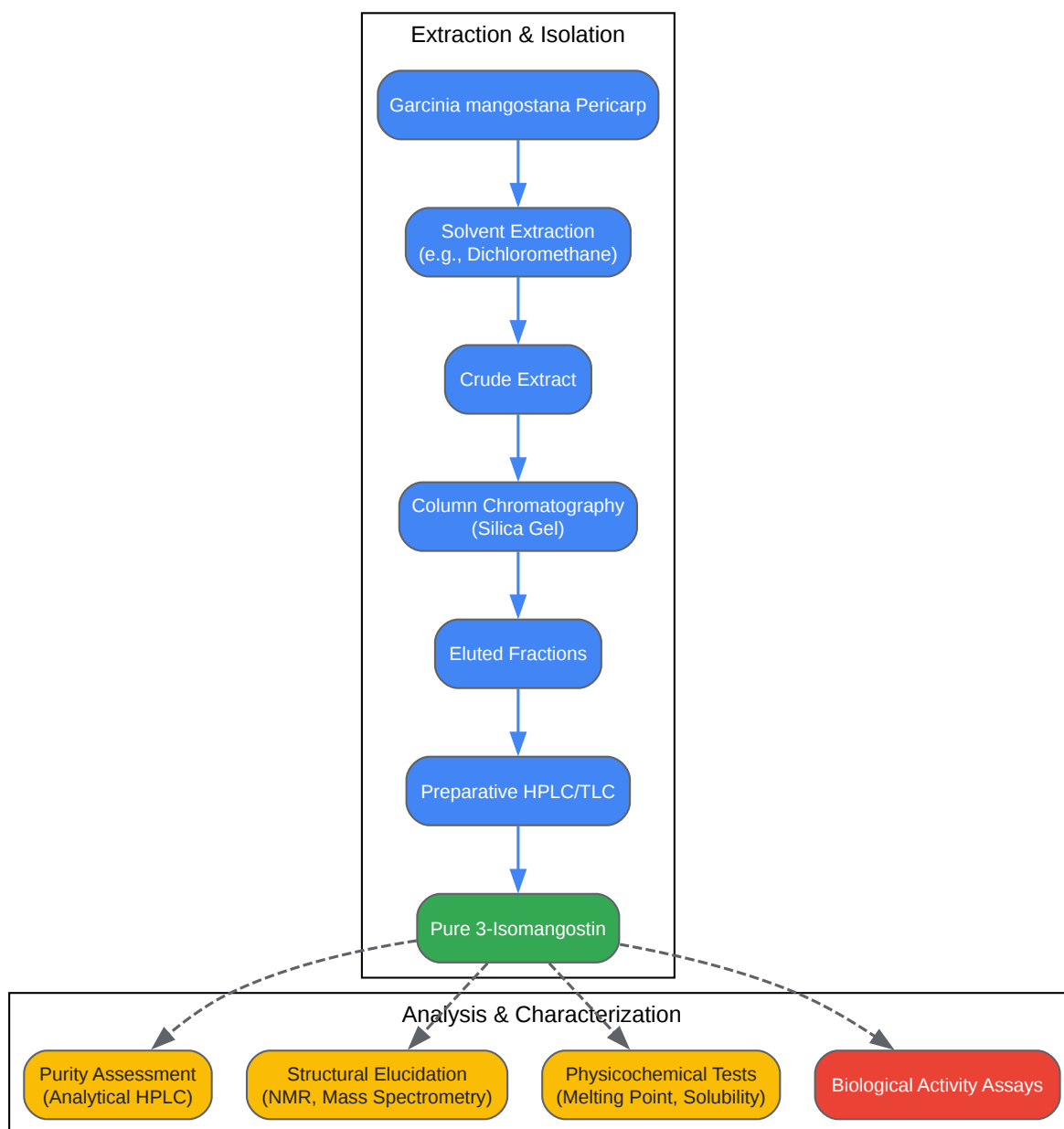


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Inhibition of Cell Cycle Progression by **3-Isomangostin**.

Experimental and Analytical Workflow

The isolation, identification, and characterization of **3-Isomangostin** from its natural source involve a multi-step process. A generalized workflow is depicted below, which is fundamental for natural product research.



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General Workflow for **3-Isomangostin** Analysis.

Conclusion

3-Isomangostin presents a profile of a lipophilic molecule with poor aqueous solubility, a characteristic that is crucial for consideration in formulation and drug delivery strategies. Its defined melting point range suggests it can be obtained in a pure crystalline form. The presence of hydroxyl groups provides sites for potential metabolic transformations and synthetic modifications. The biological activities, particularly the inhibition of key enzymes in cell cycle regulation, underscore its potential as a lead compound in drug discovery, especially in oncology. This guide provides the foundational physicochemical data and methodological context necessary for advancing the research and development of **3-Isomangostin** and its derivatives.

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